

# 2,4-Bis(phenylsulfonyl)phenol molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2,4-Bis(phenylsulfonyl)phenol**

Cat. No.: **B170072**

[Get Quote](#)

An In-Depth Technical Guide to **2,4-Bis(phenylsulfonyl)phenol** (DBSP)

## Introduction

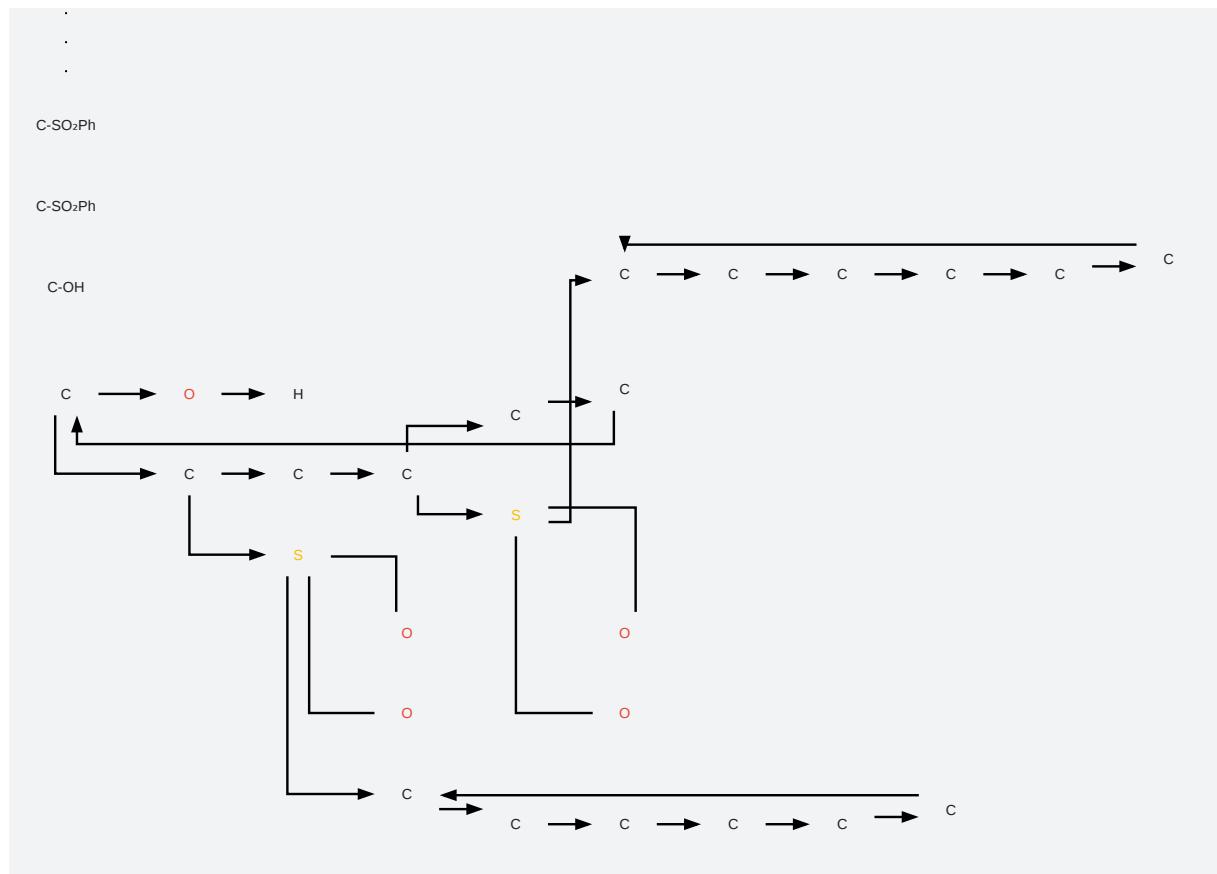
**2,4-Bis(phenylsulfonyl)phenol**, commonly identified by the acronym DBSP and CAS number 177325-75-6, is a specialized aromatic compound of significant interest in both industrial and research settings.<sup>[1][2]</sup> Its molecular architecture, featuring a central phenol ring substituted with two phenylsulfonyl groups, imparts a unique combination of thermal stability, reactivity, and functionality. This guide offers a comprehensive technical overview of DBSP, designed for researchers, chemists, and drug development professionals. We will delve into its molecular structure, physicochemical properties, synthesis, and key applications, with a focus on the scientific principles that underpin its utility.

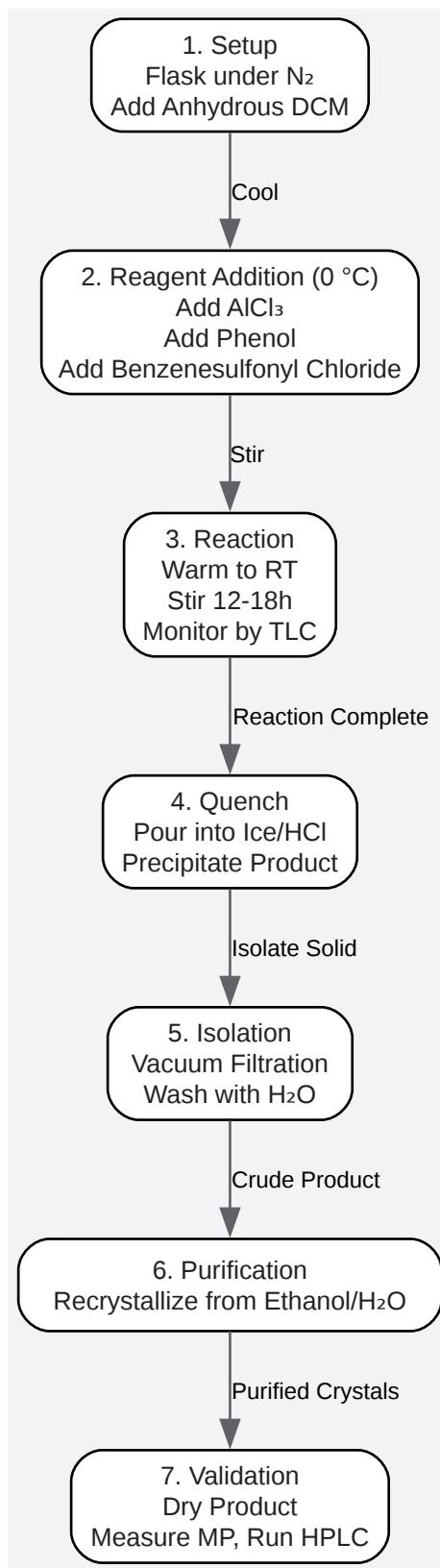
## Part 1: Molecular Profile and Physicochemical Properties

### Molecular Structure and Identity

The formal IUPAC name for this compound is 2,4-bis(benzenesulfonyl)phenol.<sup>[3]</sup> Its structure consists of a hydroxyl group (-OH) and two phenylsulfonyl (-SO<sub>2</sub>Ph) groups attached to a benzene ring at the 1, 2, and 4 positions, respectively. The electron-withdrawing nature of the two sulfonyl groups significantly increases the acidity of the phenolic proton compared to phenol itself, a critical feature for its primary application.

- Molecular Formula: C<sub>18</sub>H<sub>14</sub>O<sub>5</sub>S<sub>2</sub>[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Weight: 374.43 g/mol [\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)
- CAS Number: 177325-75-6[\[2\]](#)[\[4\]](#)
- Common Synonyms: DBSP, Phenol, 2,4-bis(phenylsulfonyl)-



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 2,4-Bis(phenylsulfonyl)phenol [extendabio.com]
- 2. nbino.com [nbino.com]
- 3. 2,4-Bis(phenylsulfonyl)phenol | C18H14O5S2 | CID 9951483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 5. 2,4-Bis(phenylsulfonyl)phenol | CAS#:177325-75-6 | Chemsoc [chemsoc.com]
- 6. lookchem.com [lookchem.com]
- 7. 2,4-Bis(phenylsulfonyl)phenol [oakwoodchemical.com]
- To cite this document: BenchChem. [2,4-Bis(phenylsulfonyl)phenol molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b170072#2-4-bis-phenylsulfonyl-phenol-molecular-structure-and-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)